

Foreword: Unveiling the Potential of a Multifaceted Scaffold

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Compound of Interest

Compound Name: *5-Bromo-3-nitrobenzene-1,2-diol*

CAS No.: *671779-99-0*

Cat. No.: *B2511837*

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In the landscape of chemical research, certain molecules, by virtue of their structural features, present themselves as untapped reservoirs of potential. **5-Bromo-3-nitrobenzene-1,2-diol** is one such entity. While specific literature on this exact compound is sparse, a deeper analysis of its constituent moieties—the nitrocatechol core, a reactive bromine atom, and a versatile nitro group—reveals a compelling platform for innovation in medicinal chemistry, organic synthesis, and materials science. This guide eschews a conventional template to present a logical, hypothesis-driven exploration of what is possible with this promising building block. We will delve into its potential as a therapeutic agent, its utility as a precursor for complex heterocyclic systems, and the experimental pathways to validate these prospects.

Section 1: The Core Compound - Physicochemical Profile and Synthesis

A thorough understanding of the starting material is paramount. **5-Bromo-3-nitrobenzene-1,2-diol** is a substituted catechol, a class of compounds known for their biological activity and synthetic versatility.

Physicochemical and Spectroscopic Data

The following table summarizes the known and predicted properties of the core compound, which are essential for its handling, characterization, and use in subsequent reactions.

Property	Value / Predicted Value	Source / Rationale
CAS Number	671779-99-0	Supplier Data
Molecular Formula	C ₆ H ₄ BrNO ₄	[1]
Molecular Weight	234.00 g/mol	[1]
Appearance	Predicted: Yellow to brown solid	Based on related nitrocatechol compounds
Boiling Point	Predicted: 300.5 ± 42.0 °C	[1]
pKa	Predicted: 6.0-7.0 (first phenol), 10-11 (second phenol)	Electron-withdrawing groups lower catechol pKa
¹ H NMR (DMSO-d ₆)	Predicted: Two singlets or doublets in the aromatic region (δ 7.0-8.0 ppm)	Aromatic protons on a highly substituted ring
¹³ C NMR (DMSO-d ₆)	Predicted: Six signals in the aromatic region (δ 110-160 ppm)	Unique chemical environment for each carbon
IR (KBr, cm ⁻¹)	Predicted: 3500-3300 (O-H), 1530 & 1350 (NO ₂), 1300-1200 (C-O), 600-500 (C-Br)	Characteristic vibrations of functional groups

Proposed Synthesis Protocol: Electrophilic Aromatic Substitution

A plausible route to **5-Bromo-3-nitrobenzene-1,2-diol** involves a two-step electrophilic aromatic substitution starting from 1,2-benzenediol (catechol). The order of operations is critical to achieving the desired regiochemistry.

Rationale: The hydroxyl groups of catechol are strongly activating, ortho-, para-directing groups. Nitration followed by bromination is the proposed pathway. Nitration of catechol typically yields a mixture of 3-nitro and 4-nitrocatechol. The 3-nitro isomer can then be isolated. Subsequent bromination will be directed by the powerful activating hydroxyl groups to the position para to one hydroxyl group and ortho to the other, which is the desired C-5 position.

Step-by-Step Protocol:

- Nitration of Catechol:
 - Dissolve 1,2-benzenediol (1.0 eq) in glacial acetic acid at 10-15°C.
 - Slowly add a solution of nitric acid (1.05 eq) in glacial acetic acid, maintaining the temperature below 20°C.
 - Stir the reaction mixture for 2-3 hours at room temperature.
 - Pour the mixture into ice-water to precipitate the product.
 - Filter the solid and purify by column chromatography to isolate 3-nitrobenzene-1,2-diol.[\[2\]](#)
- Bromination of 3-Nitrobenzene-1,2-diol:
 - Dissolve the isolated 3-nitrobenzene-1,2-diol (1.0 eq) in a suitable solvent such as dichloromethane or acetic acid.
 - Add N-Bromosuccinimide (NBS) (1.0 eq) portion-wise at room temperature.[\[3\]](#)
 - Stir the mixture for 4-6 hours or until TLC analysis indicates the consumption of the starting material.
 - Quench the reaction with an aqueous solution of sodium thiosulfate.
 - Extract the product with an organic solvent (e.g., ethyl acetate), wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by recrystallization or silica gel chromatography to yield **5-Bromo-3-nitrobenzene-1,2-diol**.

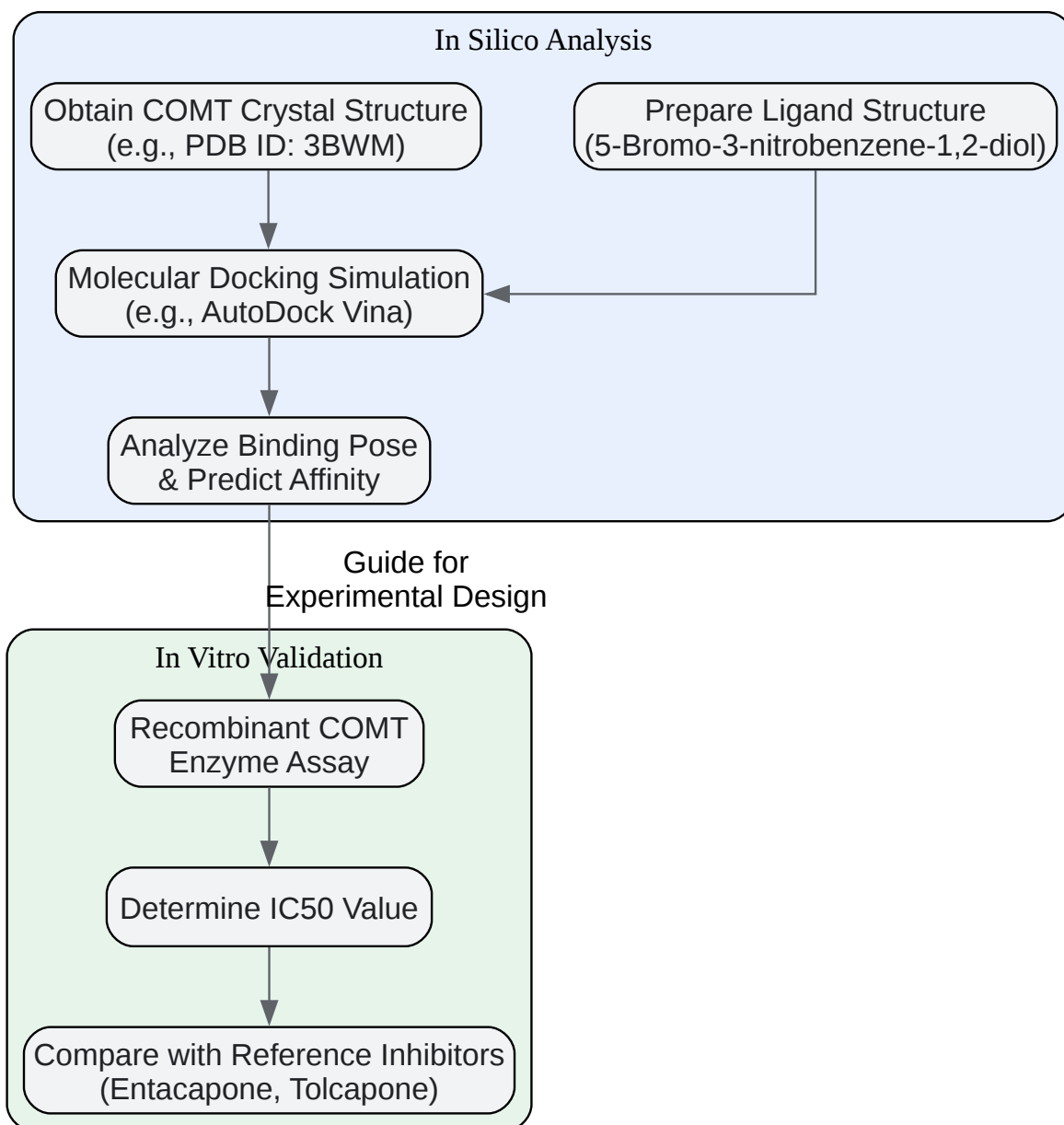
Section 2: Potential as a Therapeutic Agent

The structure of **5-Bromo-3-nitrobenzene-1,2-diol** strongly suggests potential applications in drug discovery, primarily targeting neurodegenerative diseases and infectious agents.

Hypothesis 1: A Novel Scaffold for Catechol-O-Methyltransferase (COMT) Inhibition

Scientific Rationale: Catechol-O-methyltransferase (COMT) is a key enzyme that degrades catecholamine neurotransmitters, including dopamine. In Parkinson's disease, inhibiting COMT in the periphery is a validated therapeutic strategy to increase the bioavailability of L-DOPA, a dopamine precursor.^[4] Clinically used COMT inhibitors, such as Entacapone and Tolcapone, are characterized by a nitrocatechol moiety, which is believed to be essential for their inhibitory activity.^{[5][6]} **5-Bromo-3-nitrobenzene-1,2-diol** contains this exact pharmacophore, making it a prime candidate for a new generation of COMT inhibitors. The bromine atom offers a potential advantage for modulating pharmacokinetic properties or for use as a synthetic handle to explore structure-activity relationships (SAR).

Proposed Research Workflow:



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Caption: Workflow for evaluating COMT inhibitory potential.

Experimental Protocol: In Vitro COMT Inhibition Assay

- Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **5-Bromo-3-nitrobenzene-1,2-diol** against rat or human recombinant COMT.
- Materials: Recombinant COMT, S-(5'-adenosyl)-L-methionine (SAM, methyl donor), a catechol substrate (e.g., esculetin), test compound, reference inhibitors (Tolcapone, Entacapone), assay buffer.
- Procedure:
 - Prepare a series of dilutions of the test compound and reference inhibitors in DMSO.
 - In a 96-well plate, add the assay buffer, COMT enzyme, and the test/reference compound. Incubate for 10 minutes at 37°C.
 - Initiate the reaction by adding the substrate (esculetin) and SAM.
 - Monitor the decrease in esculetin fluorescence (or other appropriate signal) over time, which corresponds to its methylation by COMT.
 - Calculate the rate of reaction for each concentration of the inhibitor.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.[\[4\]](#)[\[7\]](#)

Anticipated Data Presentation:

Compound	Predicted Binding Affinity (kcal/mol)	Experimental IC ₅₀ (μM)
5-Bromo-3-nitrobenzene-1,2-diol	-7.5 to -9.0	To be determined
Entacapone (Reference)	-7.8	0.25 [4]
Tolcapone (Reference)	-8.2	0.26 [4]

Hypothesis 2: A Platform for Antimicrobial and Antineoplastic Agents

Scientific Rationale: Aromatic nitro compounds possess a broad spectrum of biological activities, including antimicrobial and antineoplastic effects.[8][9][10] The mechanism often involves the enzymatic reduction of the nitro group within target cells (bacteria or tumor cells) to form cytotoxic reactive nitrogen species, which can damage DNA and proteins.[10] Compounds like Metronidazole are classic examples. Furthermore, halogenation, in this case with bromine, can enhance the lipophilicity of a molecule, potentially improving cell membrane penetration and overall bioactivity.[10] Therefore, **5-Bromo-3-nitrobenzene-1,2-diol** is a logical candidate for screening as a novel antimicrobial or cytotoxic agent.

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

- Objective: To determine the lowest concentration of the compound that visibly inhibits the growth of a panel of microorganisms.
- Materials: Test compound, bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*), fungal strains (e.g., *Candida albicans*), appropriate liquid growth media (e.g., Mueller-Hinton Broth), 96-well microtiter plates.
- Procedure:
 - Prepare a two-fold serial dilution of the test compound in the microtiter plates.
 - Inoculate each well with a standardized suspension of the microorganism.
 - Include positive (microbes, no compound) and negative (media only) controls.
 - Incubate the plates at the appropriate temperature (e.g., 37°C for bacteria) for 18-24 hours.
 - The MIC is determined as the lowest concentration of the compound at which no visible growth (turbidity) is observed.[10][11]

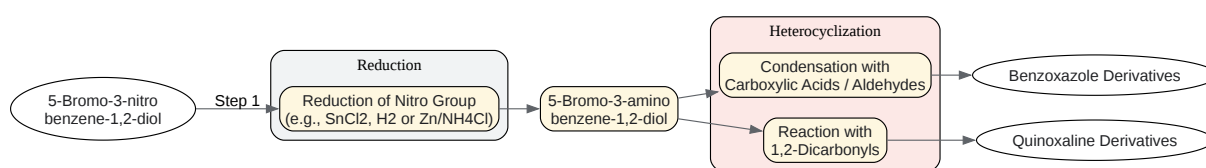
Section 3: A Versatile Building Block in Synthetic Chemistry

The true power of **5-Bromo-3-nitrobenzene-1,2-diol** may lie in its utility as a starting material for more complex molecules. Its three distinct functional groups provide orthogonal handles for a multitude of chemical transformations.

Hypothesis 3: A Precursor for Novel Heterocyclic Scaffolds

Scientific Rationale: Heterocyclic compounds form the backbone of a vast number of pharmaceuticals.^{[12][13]} The functional groups on **5-Bromo-3-nitrobenzene-1,2-diol** make it an ideal precursor for constructing fused heterocyclic systems. For example, the adjacent diol functionality can be condensed with various reagents to form five- or six-membered rings. Furthermore, the nitro group can be readily reduced to an amine, creating an ortho-amino-diol or an ortho-amino-bromo-phenol, which are classic precursors for heterocycles like benzoxazoles and quinoxalines.^{[14][15]}

Proposed Synthetic Workflow:



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Caption: Synthetic pathways to heterocyclic systems.

Hypothesis 4: A Platform for Palladium-Catalyzed Cross-Coupling Reactions

Scientific Rationale: The carbon-bromine bond is a highly reliable and versatile reaction site for palladium-catalyzed cross-coupling reactions such as Suzuki, Sonogashira, and Buchwald-Hartwig aminations.^{[16][17]} This allows for the precise and efficient formation of new carbon-carbon and carbon-nitrogen bonds. By using the bromine atom on the **5-Bromo-3-nitrobenzene-1,2-diol** scaffold, researchers can append a wide variety of substituents (aryl groups, alkynes, amines), creating large libraries of novel compounds for biological screening or for the development of functional materials.^{[14][17]}

Experimental Protocol: Suzuki Cross-Coupling

- Objective: To couple an arylboronic acid to the C-5 position of the scaffold.
- Materials: **5-Bromo-3-nitrobenzene-1,2-diol** (or a protected version), an arylboronic acid (1.2 eq), a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%), a base (e.g., K₂CO₃ or Cs₂CO₃, 2.0 eq), and a degassed solvent system (e.g., Dioxane/Water).
- Procedure:
 - To a reaction flask under an inert atmosphere (e.g., Argon), add the bromo-compound, arylboronic acid, base, and solvent.
 - Purge the mixture with the inert gas for 10-15 minutes.
 - Add the palladium catalyst and heat the reaction mixture (e.g., 80-100°C) with stirring.
 - Monitor the reaction progress by TLC or LC-MS.
 - Upon completion, cool the reaction, dilute with water, and extract with an organic solvent.
 - Purify the product via column chromatography.^[16]

Conclusion and Future Outlook

5-Bromo-3-nitrobenzene-1,2-diol represents a convergence of three powerful chemical motifs in a single, under-explored molecule. The scientific rationale, grounded in the established pharmacology of nitrocatechols and the synthetic utility of nitroaromatics and aryl bromides, strongly supports its investigation. The proposed research avenues—from the development of novel COMT inhibitors for neurodegenerative diseases to the synthesis of complex heterocyclic

libraries—provide a clear roadmap for unlocking its potential. This molecule is not merely a catalog chemical; it is a platform for discovery, inviting researchers in drug development and synthetic chemistry to explore its rich and promising reactivity.

References

- Van der Schyf, C. J., et al. (2018). Nitrocatechol Derivatives of Chalcone as Inhibitors of Monoamine Oxidase and Catechol-O-Methyltransferase. PubMed. Available at: [\[Link\]](#)
- Breytenbach, J. C., et al. (2020). Evaluation of nitrocatechol chalcone and pyrazoline derivatives as inhibitors of catechol-O-methyltransferase and monoamine oxidase. PubMed. Available at: [\[Link\]](#)
- ResearchGate. (2025). Medicinal Chemistry of Catechol O-Methyltransferase (COMT) Inhibitors and Their Therapeutic Utility. ResearchGate. Available at: [\[Link\]](#)
- PubChem. (2026). 5-Bromo-1,2-difluoro-3-nitrobenzene. PubChem. Available at: [\[Link\]](#)
- Bentham Science. (n.d.). Synthesis and Medicinal Applications of N-Aryl-C-nitroazoles. Bentham Science. Available at: [\[Link\]](#)
- MDPI. (2022). Recent Progress in the Synthesis of Drugs and Bioactive Molecules Incorporating Nitro(het)arene Core. MDPI. Available at: [\[Link\]](#)
- Halawa, A. H. (2014). Synthesis, Reactions and Biological Evaluation of Some Novel 5-Bromobenzofuran-Based Heterocycles. World Journal of Organic Chemistry. Available at: [\[Link\]](#)
- Baghdad Science Journal. (2013). Synthesis of some Heterocyclic Compounds Derived from. Digital Repository. Available at: [\[Link\]](#)
- MDPI. (2025). Advances in the Synthesis of Heterocyclic Compounds and Their Applications. MDPI. Available at: [\[Link\]](#)
- IJIRSET. (2019). Synthesis of Heterocyclic Compounds. IJIRSET. Available at: [\[Link\]](#)
- OUCI. (n.d.). The Diverse Biological Activity of Recently Synthesized Nitro Compounds. OUCI. Available at: [\[Link\]](#)

- MDPI. (2022). Recent Progress in the Synthesis of Drugs and Bioactive Molecules Incorporating Nitro(het)arene Core. MDPI. Available at: [\[Link\]](#)
- PubMed. (n.d.). Mode of action of the antimicrobial compound 5-bromo-5-nitro-1,3-dioxane (bronidox). PubMed. Available at: [\[Link\]](#)
- Heterocyclic Compounds. (n.d.). Heterocyclic Compounds. Available at: [\[Link\]](#)
- ResearchGate. (2022). Schistosomicidal Evaluation of Synthesized Bromo and Nitro Chalcone Derivatives. ResearchGate. Available at: [\[Link\]](#)
- MDPI. (2025). Multidirectional Efficacy of Biologically Active Nitro Compounds Included in Medicines. MDPI. Available at: [\[Link\]](#)
- MDPI. (n.d.). Four-Step Synthesis of 3-Allyl-2-(allyloxy)-5-bromoaniline from 2-Allylphenol. MDPI. Available at: [\[Link\]](#)
- MDPI. (2025). Multidirectional Efficacy of Biologically Active Nitro Compounds Included in Medicines. MDPI. Available at: [\[Link\]](#)
- Chemistry LibreTexts. (2026). 3.10: Synthesis of Polysubstituted Benzenes. Chemistry LibreTexts. Available at: [\[Link\]](#)
- Frontiers. (n.d.). Nitro Compounds as Versatile Building Blocks for the Synthesis of Pharmaceutically Relevant Substances. Frontiers. Available at: [\[Link\]](#)
- MDPI. (2022). The Diverse Biological Activity of Recently Synthesized Nitro Compounds. MDPI. Available at: [\[Link\]](#)
- Google Patents. (n.d.). US3772443A - 5-bromo-5-nitro-1,3-dioxane, process and antimicrobial compositions. Google Patents.
- ResearchGate. (n.d.). 3-Bromo-5-(ethoxymethyl)-1,2-benzenediol inhibits LPS-induced pro-inflammatory responses by preventing ROS production and downregulating NF-κB in vitro and in a zebrafish model. ResearchGate. Available at: [\[Link\]](#)
- Endotherm. (n.d.). 3-Nitro-benzene-1,2-diol. Endotherm. Available at: [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). Editorial: Nitro Compounds as Versatile Building Blocks for the Synthesis of Pharmaceutically Relevant Substances. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Google Patents. (n.d.). The preparation method of 5 bromine 1,2,3 benzenetricarboxylic acids. Google Patents.
- ResearchGate. (2025). Nitrocyclopropanes as Valuable Building Blocks in Organic Synthesis and Biology: Exploring the Origin of the Nitro Group. ResearchGate. Available at: [\[Link\]](#)
- R Discovery. (n.d.). 6-bromo-derivative Research Articles - Page 4. R Discovery. Available at: [\[Link\]](#)
- MDPI. (2022). Synthesis of Bisoxazole and Bromo-substituted Aryloxazoles. MDPI. Available at: [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (2026). Exploring the Chemical Reactivity of 1-Bromo-3-fluoro-5-nitrobenzene. NINGBO INNO PHARMCHEM CO.,LTD. Available at: [\[Link\]](#)
- Ataman Kimya. (n.d.). 5-BROMO-5-NITRO-1,3-DIOXANE. Ataman Kimya. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (2023). Synthesis, DFT and molecular docking of novel (Z)-4-bromo-N-(4-butyl-3 (quinolin-3-yl)thiazol-2(3H)-ylidene)benzamide as elastase inhibitor. National Center for Biotechnology Information. Available at: [\[Link\]](#)

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Sources

- 1. Chine 5-bromo-3-nitrobenzène-1,2-diol 671779-99-0 Fabricants, fournisseurs, usine - Saisie [fr.keyingchemical.org]
- 2. endotherm-lsm.com [endotherm-lsm.com]

- 3. CN106187740A - The preparation method of 5 bromine 1,2,3 benzenetricarboxylic acids - Google Patents [patents.google.com]
- 4. Nitrocatechol Derivatives of Chalcone as Inhibitors of Monoamine Oxidase and Catechol-O-Methyltransferase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. Evaluation of nitrocatechol chalcone and pyrazoline derivatives as inhibitors of catechol-O-methyltransferase and monoamine oxidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Recent Progress in the Synthesis of Drugs and Bioactive Molecules Incorporating Nitro(het)arene Core - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The Diverse Biological Activity of Recently Synthesized Nitro Compounds [ouci.dntb.gov.ua]
- 10. mdpi.com [mdpi.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Advances in the Synthesis of Heterocyclic Compounds and Their Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 13. uomus.edu.iq [uomus.edu.iq]
- 14. 5-Bromo-1,2-difluoro-3-nitrobenzene|CAS 1261988-16-2 [benchchem.com]
- 15. Four-Step Synthesis of 3-Allyl-2-(allyloxy)-5-bromoaniline from 2-Allylphenol - PMC [pmc.ncbi.nlm.nih.gov]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. nbinno.com [nbinno.com]
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